

Technical Guide: Reactivity & Mechanistic Pathways of o-((2-Hydroxyethyl)amino)phenol Sulphate

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Compound of Interest

Compound Name:	<i>o-((2-Hydroxyethyl)amino)phenol sulphate</i>
CAS No.:	43100-74-9
Cat. No.:	B12661542

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

o-((2-Hydroxyethyl)amino)phenol sulphate is a substituted aminophenol used primarily as a coupler in oxidative dye formulations. Its reactivity is governed by the ortho positioning of the electron-donating hydroxyl (-OH) and secondary amine (-NHR) groups, creating a "push-push" electronic system that is highly susceptible to oxidation.

Property	Specification
IUPAC Name	2-[(2-Hydroxyethyl)amino]phenol sulfate
CAS Number	43100-74-9
Molecular Formula	C ₈ H ₁₁ NO ₂ · H ₂ SO ₄
Molecular Weight	251.26 g/mol (salt)
Functional Groups	Phenolic -OH, Secondary Amine (-NH-CH ₂ CH ₂ OH)
pKa (Estimated)	~4.7 (Amine), ~9.9 (Phenol)
Solubility	High in water (due to ionic sulfate & hydroxyethyl tail)

Mechanistic Reactivity in Oxidative Environments

In the presence of oxidants (e.g.,

, laccases, or peroxidases), the molecule undergoes a cascade of electron transfer reactions. The ortho substitution pattern dictates a pathway distinct from the para isomers, favoring cyclization over linear polymerization.

Pathway A: Quinone Imine Formation

The initial step is a two-electron oxidation losing two protons to form the o-quinone imine. Unlike p-aminophenols which form p-benzoquinone imines, the o-isomer forms a reactive o-quinone imine intermediate that is susceptible to nucleophilic attack.

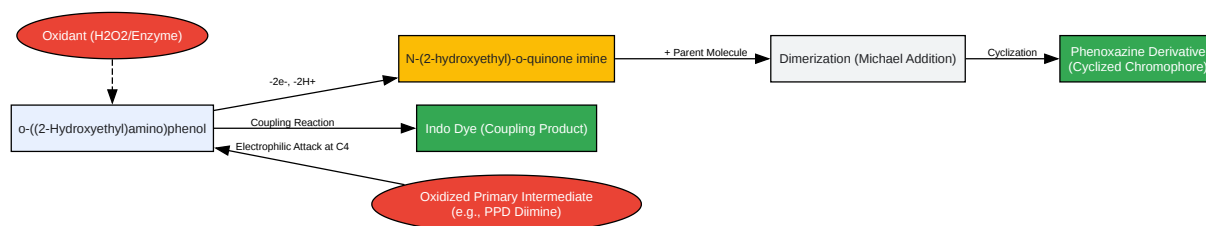
Pathway B: Self-Coupling (Cyclization)

The o-quinone imine is an electrophile. In the absence of a stronger nucleophile (primary intermediate), it reacts with an unoxidized parent molecule via Michael addition. This is followed by intramolecular cyclization to form phenoxazine derivatives. The hydroxyethyl group on the nitrogen typically remains, influencing the solubility of the final chromophore.

Pathway C: Cross-Coupling (Dye Formation)

In hair dye systems, this molecule acts as a coupler. It does not oxidize as readily as the primary intermediate (e.g., PPD or PTD). Instead, the primary intermediate is oxidized to a diimine, which then attacks the o-((2-Hydroxyethyl)amino)phenol at the carbon para to the hydroxyl group (C4 position), forming an indo dye.

Visualization of Reaction Pathways



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Caption: Mechanistic divergence showing self-coupling to phenoxazines versus cross-coupling to indo dyes.

Experimental Protocols for Reactivity Profiling

To validate the reactivity and stability of this compound, the following experimental workflows are recommended.

Protocol 1: Cyclic Voltammetry (Redox Potential)

Purpose: Determine the oxidation potential (

) to predict compatibility with various primary intermediates.

- Setup: Three-electrode system (Glassy Carbon working, Pt wire counter, Ag/AgCl reference).
- Solvent: Phosphate buffer (pH 7.0 and pH 9.0 to mimic application conditions).
- Scan Rate: 50, 100, 200 mV/s.

- Analysis: Identify the anodic peak (

). A lower

indicates easier oxidation. o-aminophenols generally show quasi-reversible behavior due to rapid follow-up chemical reactions (EC mechanism).

Protocol 2: Spectrophotometric Kinetics

Purpose: Measure the rate of quinone imine formation and half-life (

).

- Reagent Prep: Prepare 1 mM substrate in buffer.
- Initiation: Add equimolar oxidant (e.g.,
for chemical oxidation or HRP/H₂O₂ for enzymatic).
- Detection: Monitor UV-Vis absorbance (200–600 nm) using a stopped-flow apparatus.
- Data: Track the appearance of the quinone imine band (typically 350–450 nm) and subsequent decay (cyclization).

Protocol 3: LC-MS/MS Product Characterization

Purpose: Identify stable dimers and oligomers.

- Reaction: Incubate substrate with H₂O₂ (3%) at pH 9.0 for 30 mins.
- Quenching: Acidify with formic acid to pH 3.0 to stop oxidation.
- Separation: C18 Reverse Phase Column. Gradient: 5% to 95% Acetonitrile/Water (+0.1% Formic Acid).
- Mass Spec: Operate in Positive ESI mode. Look for:
 - [M+H]⁺ of monomer: ~154 Da (free base).
 - [M+H]⁺ of phenoxazine dimer: ~300-310 Da range (loss of hydrogens).

Safety & Toxicology Considerations

Metabolic Activation

The o-aminophenol moiety is a known structural alert. However, the N-hydroxyethyl substitution is designed to reduce toxicity by increasing water solubility and steric hindrance, potentially reducing DNA intercalation.

- **Sensitization:** Like most oxidative dyes, it is a potential skin sensitizer. The quinone imine intermediate is a hapten that can bind to skin proteins (haptenization).
- **Genotoxicity:** The sulfate salt form improves handling safety. Researchers must verify the absence of mutagenic impurities (e.g., parent o-aminophenol) using the Ames test (OECD 471).

Stability

The compound is susceptible to auto-oxidation in air.

- **Storage:** Store under inert gas (Argon/Nitrogen) at <25°C.
- **Formulation:** Requires antioxidants (e.g., Sodium Erythorbate, Sodium Sulfite) in liquid formulations to prevent premature browning.

References

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